

Nafamostat mesylate survival benefit exertional heat stroke animal model

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Compound Focus: Nafamostat Mesylate

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Summary of Experimental Data from EHS Rat Model

Experimental Measure	EHS Group (Placebo)	NM-Treated Group	Reported Outcome
72-hour Survival Rate	Lower (specific rate not provided)	Markedly higher [1]	Significant improvement with NM [1] [2]
Thrombus Formation	Observed in brain, lungs, liver [1]	Notable reduction [1]	NM alleviates thrombus burden [1] [3]
Platelet Count	Lower (thrombocytopenia) [1]	Elevated [1]	NM counteracts heatstroke-induced coagulopathy [1]
Coagulation Parameters	Prolonged PT and APTT [1]	Significant reduction in PT and APTT [1]	NM improves coagulation metrics [1]
Key Proteins (vs. EHS)	—	160 downregulated, 52 upregulated [1]	NM modulates anti-inflammatory and metabolic proteins [1] [2]

This recent study provides a detailed experimental protocol and mechanistic insights into how NM confers protection.

Detailed Experimental Protocol

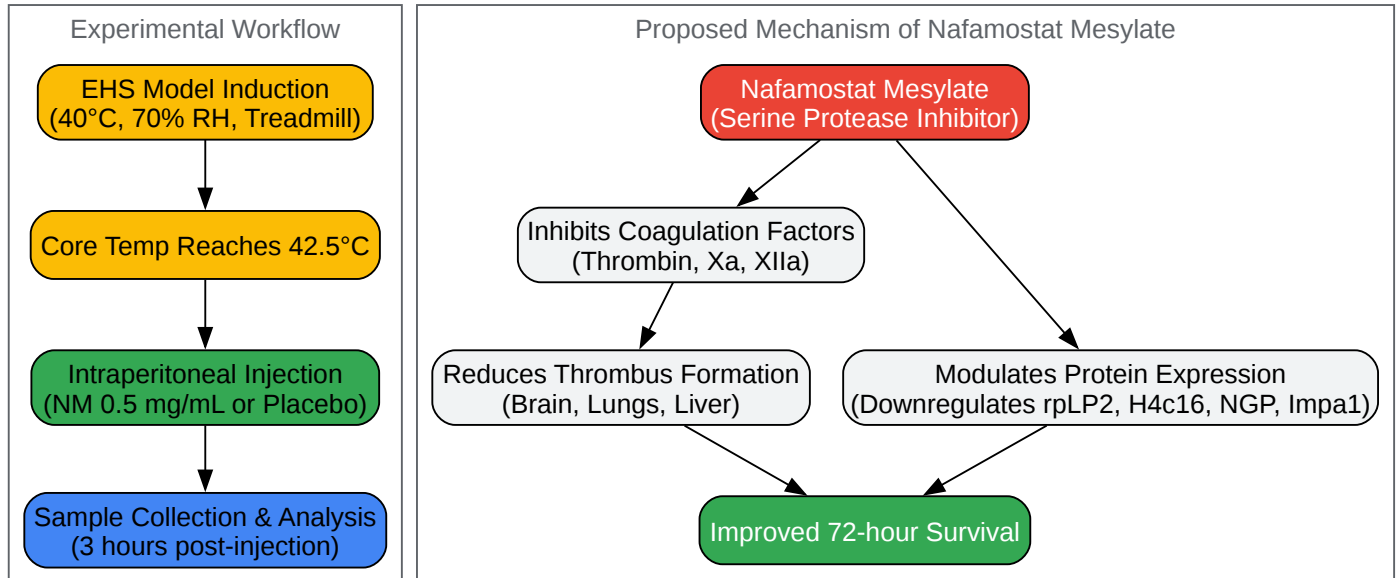
The methodology from the 2025 study is outlined below to allow for evaluation and replication [1] [4].

- **Animal Model:** 45 specific pathogen-free (SPF) male Sprague Dawley rats [1].
- **Group Allocation:** Rats were randomly divided into three groups (n=15 each):
 - **Control (Con):** No treatment.
 - **Exertional Heat Stroke (EHS):** Received an intraperitoneal injection of a 5% glucose solution (placebo) at 0.5 mg/kg.
 - **Nafamostat Mesylate (NM):** Received an intraperitoneal injection of NM solution at an equivalent volume (0.5 mg/mL) [1].
- **EHS Model Induction:** Rats were placed in an artificial climate chamber (40°C, 70% relative humidity) and made to run on a treadmill. The EHS model was deemed successful when a rat showed fatigue and its core temperature reached **42.5°C** [1].
- **Sample Collection:** Blood and tissue samples (brain, heart, lung, kidney, liver, duodenum) were collected 3 hours post-model establishment for analysis [1].

Mechanism of Action and Pathways

Nafamostat mesylate is a synthetic serine protease inhibitor with a short half-life of about 8 minutes, which reduces bleeding risk compared to traditional anticoagulants [1] [5]. In the context of EHS, its primary benefit comes from mitigating **heatstroke-induced coagulopathy (HIC)**, a key driver of mortality [1].

The experimental workflow and the proposed mechanism by which NM improves survival in EHS can be visualized as follows:



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The proteomic analysis identified specific proteins modulated by NM treatment, which are implicated in anti-inflammatory responses, suppression of immune-mediated thrombosis, and enhancement of cellular metabolism [1] [2]. The primary molecular targets of NM include:

- Ribosomal protein P2 (rpLP2)
- Histone 4c16 (H4c16)
- Neutrophilic granule protein (NGP)
- Inositol monophosphatase 1 (Impa1) [1] [3]

Context and Further Research

It is important to note that while these animal model results are promising, the evidence for NM's benefit in human EHS patients is still being investigated [1]. The biological understanding of heatstroke is evolving, with recent research suggesting that a single EHS incident can have **long-term health consequences**, such

as an increased susceptibility to obesity and a loss of myocardial metabolic flexibility months later in mouse models [6].

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